

Propargyl Bromide: A Technical Guide to its Chemical Properties, Structure, and Applications

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Compound of Interest

Compound Name: *Propargyl bromide*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Propargyl bromide, systematically named 3-bromo-1-propyne, is a highly reactive and versatile organic compound with the chemical formula $\text{HC}\equiv\text{CCH}_2\text{Br}$.^[1] It is a halogenated alkyne characterized by a terminal acetylene group and a bromine atom on the adjacent sp^3 -hybridized carbon.^[1] This structure makes it a potent alkylating agent and a valuable intermediate in a wide array of chemical transformations.^{[1][2]} **Propargyl bromide** is a colorless to light yellow liquid with a sharp, pungent odor and lachrymatory effects.^{[1][3]} Its utility spans organic synthesis, the preparation of resins, agricultural chemicals, and as an intermediate in the synthesis of pharmaceuticals.^{[3][4][5]} Notably, it is a key building block in the development of complex molecules, including anti-inflammatory agents and antibody-drug conjugates (ADCs).^{[3][6]} Due to its high reactivity and potential for explosive decomposition, stringent safety protocols are imperative when handling this compound.^{[1][3]}

Chemical Structure and Properties

The **propargyl bromide** molecule consists of a propyne backbone with a bromine substituent on the methyl group.^[1] The presence of the terminal alkyne and the labile bromine atom are the primary determinants of its chemical reactivity.^{[7][2]}

Physicochemical Data

The key physicochemical properties of **propargyl bromide** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₃ H ₃ Br	[1][8][9]
Molar Mass	118.961 g·mol ⁻¹	[1][8]
Appearance	Colorless to light yellow liquid	[1][3]
Density	1.57 g/mL (at 20 °C)	[1]
Melting Point	-61.1 °C	[1]
Boiling Point	88-90 °C	[1][8]
Flash Point	18 °C (65 °F)	[1][4]
Autoignition Temperature	324 °C	[1]
Vapor Pressure	72 mbar (at 20 °C)	[1]
Solubility	Insoluble in water; Soluble in ethanol, ether, benzene, chloroform, and carbon tetrachloride.	[1][3][4][5]
Refractive Index (n _{20/D})	1.494	[5]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **propargyl bromide**.

- ¹H NMR: The proton NMR spectrum of **propargyl bromide** typically shows two signals. A triplet corresponding to the acetylenic proton (C-H) and a doublet for the methylene protons (CH₂Br) adjacent to the bromine.[10]
- ¹³C NMR: The carbon NMR spectrum will exhibit three distinct signals for the three carbon atoms in the molecule.

- IR Spectroscopy: The infrared spectrum is characterized by a sharp absorption band for the terminal alkyne C-H stretch and another for the C≡C triple bond stretch.[\[10\]](#)[\[11\]](#)
- Mass Spectrometry: The mass spectrum of **propargyl bromide** shows a characteristic isotopic pattern for bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio).[\[12\]](#)

Reactivity and Chemical Transformations

Propargyl bromide is a highly effective alkylating agent due to the bromine atom being an excellent leaving group.[\[1\]](#) It readily participates in nucleophilic substitution reactions, typically following an $\text{S}_{\text{N}}2$ mechanism.

Nucleophilic Substitution

It reacts with a variety of nucleophiles, including amines, thiols, and hydroxyl groups, to introduce the propargyl moiety.[\[7\]](#)[\[13\]](#) For instance, it can alkylate weakly basic amines like aniline.[\[1\]](#)

Organometallic Reactions

Propargyl bromide is extensively used in organometallic chemistry.

- Grignard Reagent Formation: At low temperatures, it reacts with magnesium to form the Grignard reagent, which exists in equilibrium with its allenic isomer, $\text{CH}_2=\text{C}=\text{CHMgBr}$.[\[1\]](#)[\[14\]](#)
- Barbier-Type Reactions: It undergoes Barbier-type reactions with aldehydes in the presence of metals like zinc, iron, or tin to produce homopropargyl alcohols.[\[15\]](#)[\[16\]](#) This is a key strategy for carbon-carbon bond formation.[\[15\]](#)

Coupling Reactions

Propargyl bromide and its derivatives are important substrates in transition metal-catalyzed cross-coupling reactions.[\[7\]](#)

"Click" Chemistry

The terminal alkyne group allows **propargyl bromide** to participate in copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions, a cornerstone of "click chemistry."[\[13\]](#)[\[17\]](#) This makes

it a valuable tool in bioconjugation and materials science.[13][17]

Experimental Protocols

Detailed methodologies for the synthesis and application of **propargyl bromide** are essential for reproducible research.

Synthesis of Propargyl Bromide from Propargyl Alcohol

Propargyl bromide can be synthesized by treating propargyl alcohol with phosphorus tribromide (PBr_3).[1][18]

Materials:

- Anhydrous propargyl alcohol
- Anhydrous pyridine
- Phosphorus tribromide (PBr_3)
- Dry potassium carbonate
- Anhydrous ethyl ether (for Grignard reaction)[14]

Procedure:

- A mixture of 224 g of anhydrous propargyl alcohol and 48 g of anhydrous pyridine is cooled to 0°C . [18]
- With stirring, 378 g of phosphorus tribromide containing a small amount (2 ml) of pyridine is added dropwise to the mixture. [18]
- After the addition is complete, the mixture is heated for one hour on a water bath. [18]
- The **propargyl bromide** is then distilled off (boiling point 84°C) onto dry potassium carbonate. [18]
- After a period of time, it is redistilled to yield the final product. [18]

A patented alternative involves the reaction of propargyl alcohol and phosphorus tribromide in toluene, followed by warming and washing with water.^[19]

N-Propargylation of Substituted Isatins

This protocol describes a common application of **propargyl bromide** in the synthesis of heterocyclic compounds.^[7]

Materials:

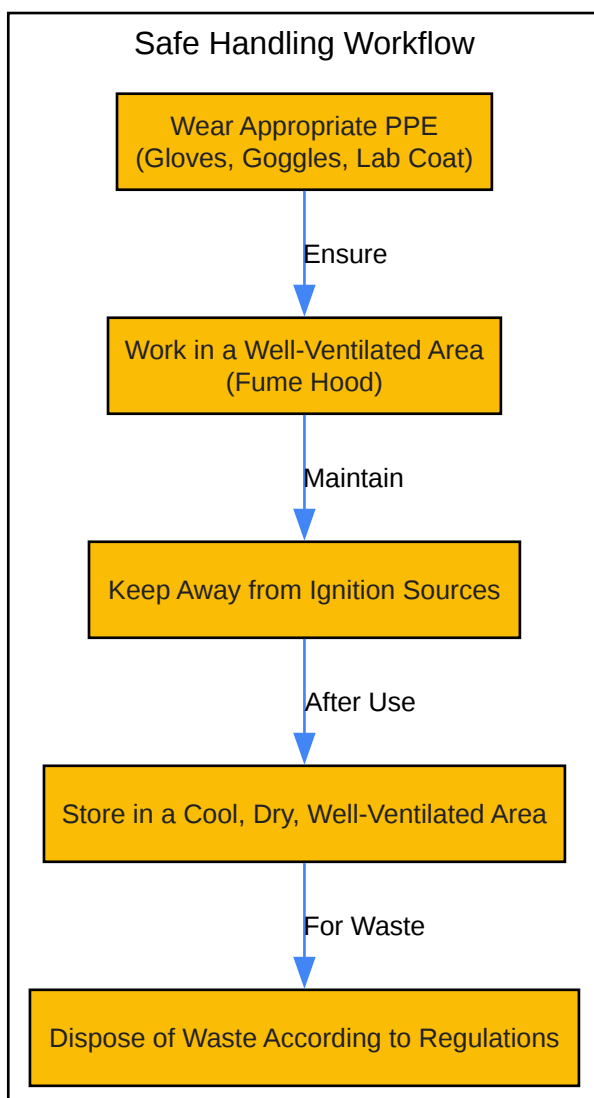
- Substituted isatin (1.0 eq)
- **Propargyl bromide** (1.2 eq)
- Anhydrous potassium carbonate (K_2CO_3) (2.0 eq)
- Dimethylformamide (DMF)

Procedure:

- A mixture of the substituted isatin, anhydrous K_2CO_3 , and DMF is placed in a microwave reactor vessel.^[7]
- **Propargyl bromide** is added to the mixture.^[7]
- The vessel is sealed and subjected to microwave irradiation at a specified temperature (e.g., 80°C) for a short duration (e.g., 5-10 minutes).^[7]
- After cooling, the reaction mixture is poured into ice water.^[7]
- The resulting precipitate is collected by filtration, washed with water, and dried.^[7]
- The crude product can be further purified by recrystallization from a suitable solvent like ethanol.^[7]

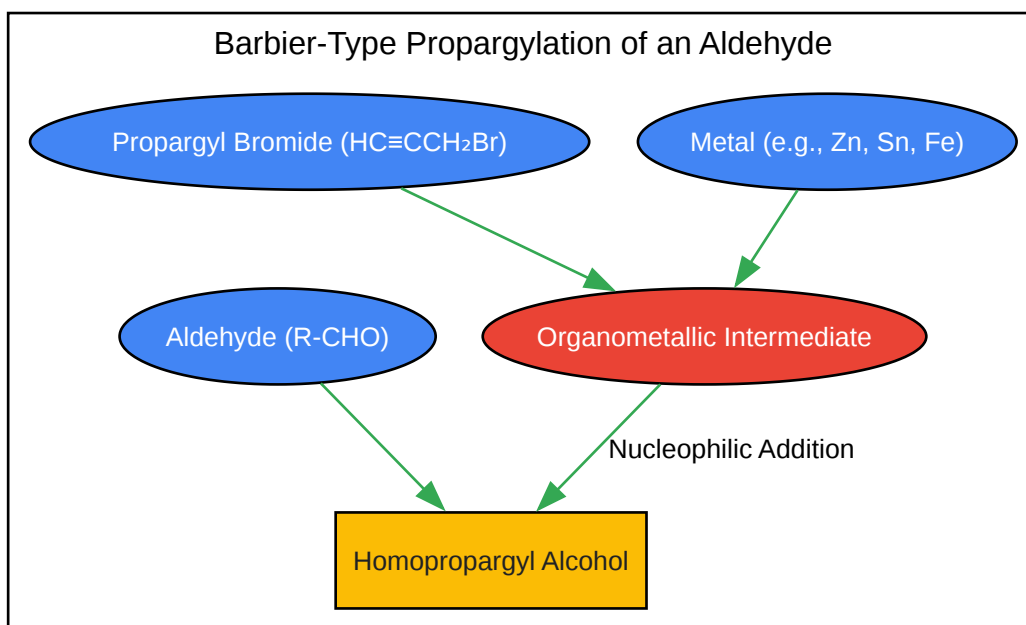
Mandatory Visualizations

Diagrams illustrating key processes involving **propargyl bromide**.



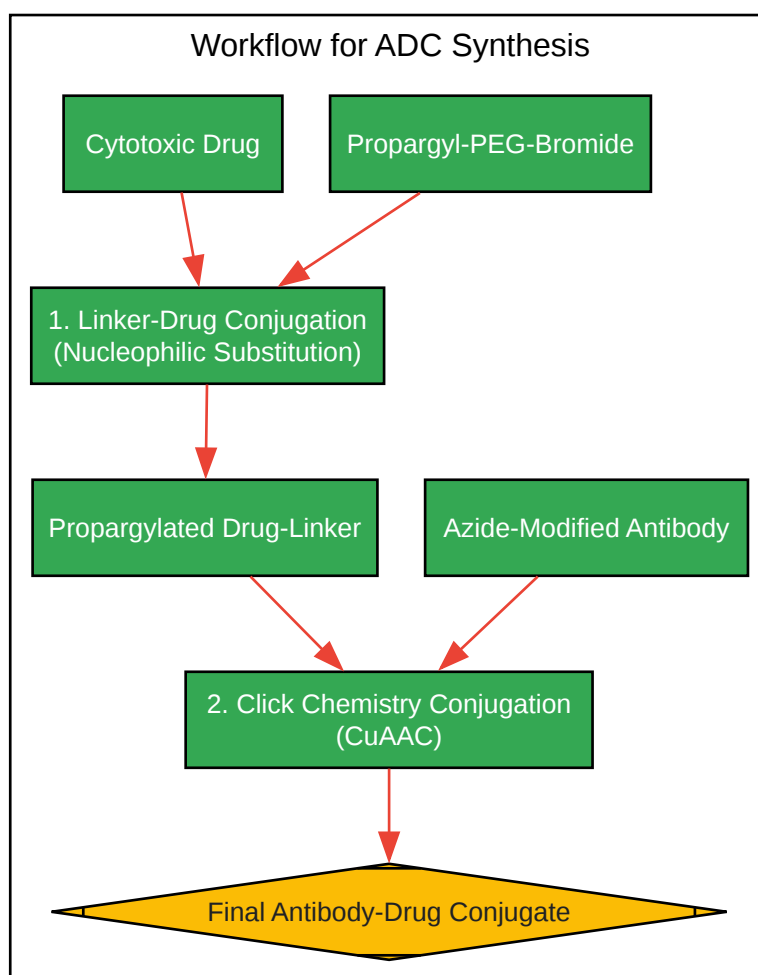
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Caption: A logical workflow for the safe handling of **propargyl bromide**.



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Caption: A simplified schematic of a Barbier-type reaction.



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Caption: A workflow for ADC synthesis using a propargyl-containing linker.

Safety and Handling

Propargyl bromide is a hazardous substance that requires careful handling.

- **Toxicity and Irritation:** It is a toxic and corrosive liquid that is harmful by inhalation and in contact with skin.[3][5][20] It is a strong lachrymator and can cause severe irritation to the eyes, skin, and respiratory system.[1][5][20]
- **Flammability and Explosivity:** **Propargyl bromide** is highly flammable, with a flash point of 18°C.[1][4] It is also a shock-sensitive explosive that can detonate when heated to 220°C, upon impact, or when heated under confinement.[1][3] Mixtures with trichloronitromethane

are also shock- and heat-sensitive explosives.[3] The addition of 20-30 wt% of toluene can make it insensitive in laboratory tests.[1]

- Incompatibilities: It may explode on contact with copper, high-copper alloys, mercury, or silver.[3] It is also incompatible with strong oxidizing agents and alkalis.[4]
- Handling Precautions: Always handle **propargyl bromide** in a well-ventilated area, preferably in a fume hood.[21][22] Wear appropriate personal protective equipment (PPE), including chemically resistant gloves, safety goggles, and a lab coat.[17][22] Use spark-proof tools and ground all equipment to prevent static discharge.[17][22]
- Storage: Store in a cool, dry, well-ventilated, and flame-proof area, away from heat and ignition sources.[21][22] Keep containers tightly sealed and protected from physical damage.[21][22] Unstabilized material should be stored as an explosive.[22]

Applications in Research and Drug Development

The unique reactivity of **propargyl bromide** makes it a valuable tool in various research and development areas.

- Pharmaceutical Intermediates: It is a key intermediate in the synthesis of various pharmaceuticals, including antifungal drugs.[2][5] Its ability to introduce the propargyl group is a common strategy in the synthesis of complex drug molecules.[2]
- Bioconjugation and "Click" Chemistry: In the form of heterobifunctional linkers (e.g., Propargyl-PEG-bromide), it is widely used in bioconjugation.[13][17] The propargyl group allows for "clicking" onto azide-modified biomolecules, while the bromide allows for attachment to nucleophilic sites.[13]
- Antibody-Drug Conjugates (ADCs): Propargyl-containing linkers are critical in the synthesis of ADCs.[6][13] These linkers connect a potent cytotoxic drug to a monoclonal antibody, which targets cancer cells.[6] The PEG component of the linker can improve the solubility and pharmacokinetic properties of the ADC.[6]
- PROTACs: Propargyl-PEG linkers are also used in the development of Proteolysis-Targeting Chimeras (PROTACs), which are molecules designed to induce the degradation of specific target proteins.[13]

- Polymer Science: **Propargyl bromide** can be used as a monomer or functionalizing agent in polymer synthesis.[2][4] For example, it reacts with pyridine to form poly(propargyl pyridinium bromide), a conjugated polyelectrolyte.[4]

Conclusion

Propargyl bromide is a fundamentally important reagent in organic chemistry with a diverse range of applications, particularly in the pharmaceutical and materials science sectors. Its dual functionality, possessing both a reactive alkyl halide and a terminal alkyne, allows for its use in a multitude of synthetic transformations, from simple alkylations to complex, multi-step syntheses of targeted therapeutics like ADCs and PROTACs. However, its high reactivity is coupled with significant hazards, including flammability, toxicity, and explosive instability. A thorough understanding of its chemical properties and strict adherence to safety protocols are therefore paramount for its effective and safe utilization in research and development.

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References

- 1. Propargyl bromide - Wikipedia [en.wikipedia.org]
- 2. nbinn.com [nbinn.com]
- 3. Propargyl bromide | 106-96-7 [chemicalbook.com]
- 4. Chemical properties and Applications of Propargyl Bromide_Chemicalbook [chemicalbook.com]
- 5. chembk.com [chembk.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- 8. CAS Common Chemistry [commonchemistry.cas.org]
- 9. Propargyl bromide | C₃H₃Br | CID 7842 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Propargyl bromide(106-96-7) IR Spectrum [m.chemicalbook.com]

- 11. spectrabase.com [spectrabase.com]
- 12. benchchem.com [benchchem.com]
- 13. benchchem.com [benchchem.com]
- 14. Organic Syntheses Procedure [orgsyn.org]
- 15. Recent Advances in the Synthesis of Propargyl Derivatives, and Their Application as Synthetic Intermediates and Building Blocks - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 16. mdpi.com [mdpi.com]
- 17. benchchem.com [benchchem.com]
- 18. prepchem.com [prepchem.com]
- 19. US6794551B2 - Process for producing propargyl bromide - Google Patents [patents.google.com]
- 20. tcichemicals.com [tcichemicals.com]
- 21. datasheets.scbt.com [datasheets.scbt.com]
- 22. echemi.com [echemi.com]
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